Technical Guide: Spectroscopic Characterization of 3-Bromo-5-ethoxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*3-Bromo-5-ethoxy-4-methoxybenzaldehyde*
CAS No.:	*81805-97-2*
Cat. No.:	*B1331794*

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CAS Number: 81805-97-2 Molecular Formula: $C_{10}H_{11}BrO_3$ Molecular Weight: 259.10 g/mol
IUPAC Name: **3-Bromo-5-ethoxy-4-methoxybenzaldehyde**[1][2][3][4][5][6]

Executive Summary & Structural Context

3-Bromo-5-ethoxy-4-methoxybenzaldehyde is a trisubstituted benzaldehyde derivative characterized by a specific 3,4,5-substitution pattern. It serves as a pivotal electrophile in the synthesis of mescaline analogs (specifically Escaline derivatives) and other bioactive phenethylamines.

Structurally, the molecule possesses a central benzene ring substituted with an aldehyde group at position 1, a bromine atom at position 3, a methoxy group at position 4, and an ethoxy group at position 5. This specific regiochemistry distinguishes it from its isomer, 3-bromo-4-ethoxy-5-methoxybenzaldehyde.

Synthesis Context

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High-purity samples are typically prepared via the methylation of 5-bromoethylvanillin (3-ethoxy-4-hydroxy-5-bromobenzaldehyde). Direct bromination of 3-ethoxy-4-methoxybenzaldehyde is also possible but requires careful control of regioselectivity to avoid the 2-bromo or 6-bromo isomers.

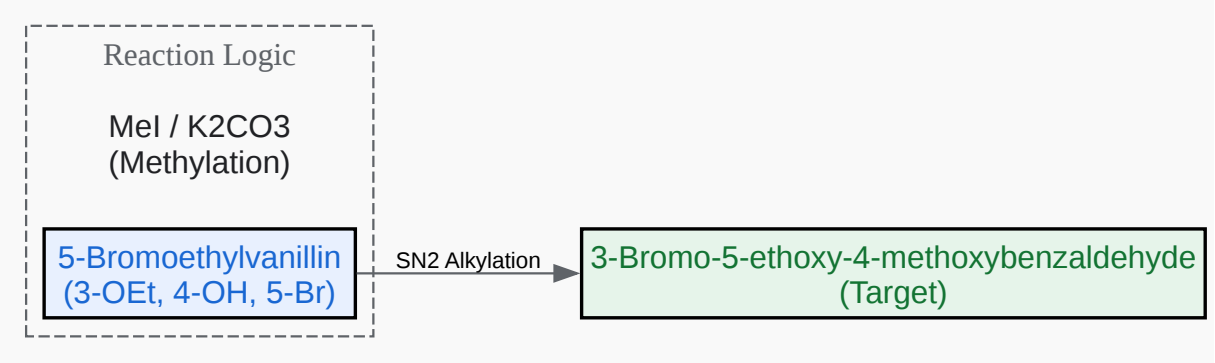

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Figure 1: Primary synthetic pathway ensuring correct regiochemistry.

Spectroscopic Data Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H NMR spectrum is characterized by two distinct aromatic doublets (meta-coupling) and the characteristic alkyl signals for the ethoxy and methoxy groups.

Solvent: $CDCl_3$ (Deuterated Chloroform) Frequency: 400 MHz

Table 1: 1H NMR Data Assignments

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Position	Shift (δ ppm)	Multiplicity	Integration	Coupling Constant ( )	Assignment Logic
CHO	9.83	Singlet (s)	1H	-	Aldehyde proton; highly deshielded.
H-2	7.60	Doublet (d)	1H	1.9 Hz	Aromatic proton between CHO and Br. Deshielded by ortho-Br.
H-6	7.36	Doublet (d)	1H	1.9 Hz	Aromatic proton between CHO and OEt. Shielded relative to H-2.
OCH_2	4.14	Quartet (q)	2H	7.0 Hz	Methylene of the 5-ethoxy group.
OCH_3	3.94	Singlet (s)	3H	-	Methyl of the 4-methoxy group.
CH_3	1.48	Triplet (t)	3H	7.0 Hz	Methyl terminal of the 5-ethoxy group.

Table 2: 13C NMR Data Assignments

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Carbon Type	Shift (δ ppm)	Assignment
Carbonyl	190.8	C-1 (CHO)
Aromatic C-O	153.8	C-4 (Attached to OMe)
Aromatic C-O	151.2	C-5 (Attached to OEt)
Aromatic C-H	132.0	C-1 (Ipso to CHO)
Aromatic C-H	128.5	C-2 (Adjacent to Br)
Aromatic C-Br	117.8	C-3 (Attached to Br)
Aromatic C-H	110.8	C-6 (Adjacent to OEt)
Alkoxy	64.8	O-CH_2-CH_3
Alkoxy	60.8	O-CH_3
Alkoxy	14.6	O-CH_2-CH_3

Mass Spectrometry (GC-MS)

The mass spectrum is dominated by the molecular ion doublet due to the bromine isotope pattern (

Br and

Br) in a 1:1 ratio.

Ionization Mode: Electron Impact (EI, 70 eV)

- Molecular Ion (M^+): m/z 258 and 260 (Intensity ratio ~1:1).
- Base Peak: Often m/z 258/260 or the $[M-CH_3]^+$ fragment depending on inlet temperature.
- Fragmentation Pathway:
  - $[M]^+$ (258/260): Stable molecular ion.
  - $[M - CH_3]^+$ (243/245): Loss of methyl radical from the methoxy group or ethoxy terminus.

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- [M - CHO]$^+$ (229/231): Loss of the formyl radical (common in benzaldehydes).
- [M - Br]$^+$ (179): Homolytic cleavage of the C-Br bond (lower intensity).

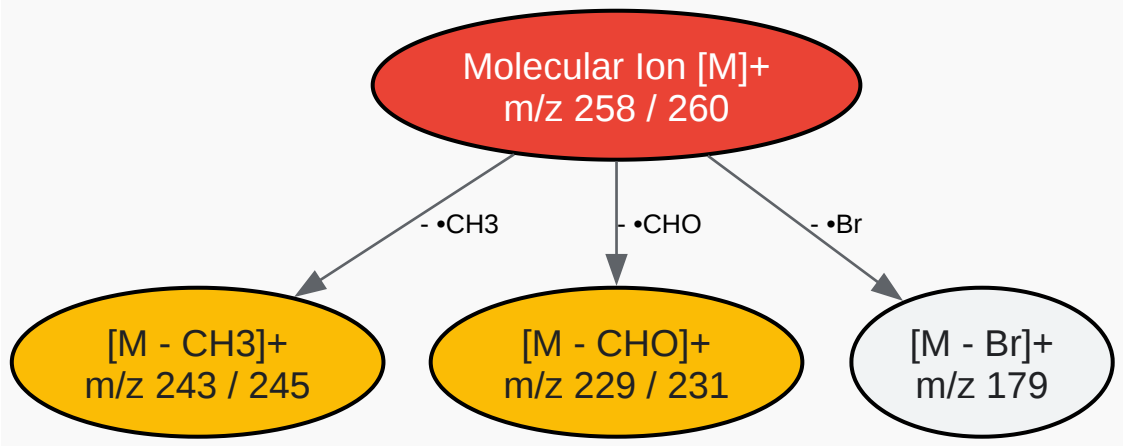

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Figure 2: Primary fragmentation pathways observed in EI-MS.

Infrared (IR) Spectroscopy

Method: KBr Pellet or ATR (Attenuated Total Reflectance)

- C=O Stretch (Aldehyde): 1685–1695 cm^{-1} (Strong, sharp).
- C-H Stretch (Aldehyde): Doublet at ~2750 and 2850 cm^{-1} (Fermi resonance).
- C=C Stretch (Aromatic): 1580, 1490 cm^{-1}.
- C-O Stretch (Ether): 1275–1290 cm^{-1} (Strong, Aryl-alkyl ether).
- C-Br Stretch: 600–700 cm^{-1} (Weak to medium).

Experimental Protocols

Protocol A: GC-MS Identification

Objective: Confirm identity and isotopic purity.

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- Sample Preparation: Dissolve 1 mg of the compound in 1 mL of HPLC-grade Ethyl Acetate or Dichloromethane.
- Instrument Parameters:
  - Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).
  - Carrier Gas: Helium at 1.0 mL/min.
  - Inlet Temp: 250°C.
  - Oven Program: 80°C (hold 1 min) → 20°C/min → 280°C (hold 5 min).
- Data Analysis: Verify the presence of the 1:1 doublet at m/z 258/260. A single peak at 258 indicates debromination or incorrect synthesis.

Protocol B: 1H NMR Characterization

Objective: Verify regiochemistry (H-2 vs H-6 differentiation).

- Sample Preparation: Dissolve 10–15 mg of sample in 0.6 mL $CDCl_3$. Filter through a glass wool plug if insoluble particulates are visible.
- Acquisition:
  - Scans: 16–32 scans are sufficient for >98% purity.
  - Relaxation Delay (D1): Set to ≥ 1.0 second to ensure accurate integration of the aldehyde proton.
- Validation Check:
  - Confirm the coupling constant (

) between the two aromatic protons is ~1.8–2.0 Hz (Meta coupling).
  - If

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is ~8.0 Hz, the product is likely the 6-bromo isomer (ortho coupling), indicating a failed regioselective synthesis.

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